

Application Note: Preparation of CEF6 Acetate Stock Solution in DMSO

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Compound of Interest

Compound Name: CEF6 acetate(913545-15-0 free base)

Cat. No.: B10825560

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Executive Summary & Scientific Rationale

This protocol details the preparation of a stable, high-concentration stock solution of CEF6 acetate in dimethyl sulfoxide (DMSO). CEF6 is a specific MHC Class I-restricted epitope derived from the Influenza A virus nucleoprotein (NP residues 418–426), restricted by the HLA-B*07 allele. It is widely used as a positive control in ELISPOT, intracellular cytokine staining (ICS), and T-cell proliferation assays to validate CD8+ T-cell responses.

Why Acetate?

While many peptides are synthesized as Trifluoroacetate (TFA) salts, the acetate salt form is strictly preferred for cellular assays. TFA is a strong acid that can be cytotoxic at high concentrations and may alter the pH of culture media, potentially inhibiting T-cell proliferation or cytokine secretion. The acetate counterion is physiological and minimizes these artifacts.

Why DMSO?

Although CEF6 contains hydrophilic residues (Asp, Lys, Thr), the presence of hydrophobic residues (Leu, Pro, Phe, Val, Met) and the requirement for high-concentration stocks (typically

10–20 mM) make DMSO the solvent of choice. DMSO ensures complete solubilization and sterility (bacteriostatic at >20%) and prevents aggregation that can occur in aqueous buffers during freeze-thaw cycles.

Physicochemical Properties & Materials

Parameter	Specification
Peptide Name	CEF6 (Influenza A NP 418–426)
Sequence	LPFDKTTVM
Formula	C
	H
	N
	O
	S
Molecular Weight (MW)	1051.28 g/mol
Salt Form	Acetate (ensure this is confirmed on CoA)
Isoelectric Point (pI)	~6.03
Hydrophobicity	Moderate (Contains Met, Phe, Leu, Val)
Solubility	Soluble in DMSO (up to ≥20 mg/mL)

Required Materials

- CEF6 Acetate Lyophilized Powder: Store at -20°C, protected from light.
- Solvent: High-grade DMSO (≥99.9%, Hybri-Max™ or equivalent sterile-filtered, endotoxin-tested).
- Vials: Amber glass vials or polypropylene cryovials (DMSO resistant).
- Equipment: Analytical balance (0.01 mg precision), vortex mixer, microcentrifuge.

Critical Pre-Protocol Calculations (The "Hidden" Variable)

CRITICAL: Do NOT assume 1 mg of powder equals 1 mg of peptide. Lyophilized peptides contain the peptide itself, counterions (acetate), and residual water. You must correct for the Net Peptide Content (NPC) to achieve an accurate Molar concentration.

- Scenario: You have a vial with 1.0 mg gross weight of powder.
- Check CoA: The Certificate of Analysis states the NPC is 80% (0.8).
- Effective Peptide Mass:
.
- Calculation for 10 mM Stock:

Step-by-Step Protocol

Phase 1: Equilibration & Weighing

- Warm Up: Remove the CEF6 peptide vial from -20°C storage and allow it to equilibrate to room temperature (RT) for at least 30 minutes inside a desiccator.
 - Reasoning: Opening a cold vial introduces condensation (moisture), which hydrolyzes the peptide and promotes aggregation.
- Centrifugation: Briefly centrifuge the vial (5,000 x g for 10 sec) to pellet all powder to the bottom.

Phase 2: Solubilization (The "Dropwise" Method)

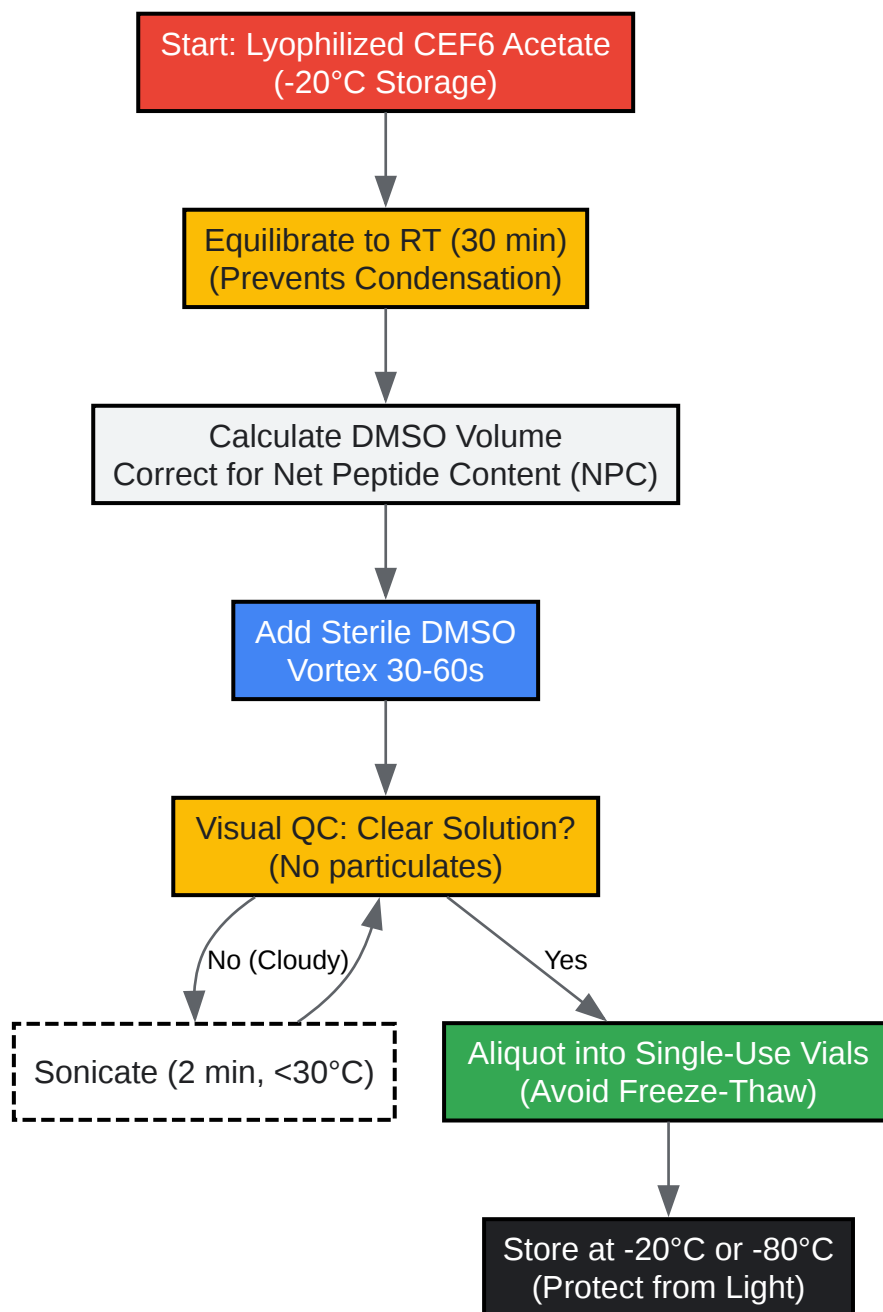
- Solvent Addition: Add the calculated volume of sterile DMSO to the vial.
 - Best Practice: If preparing a large volume, add 50% of the DMSO first, vortex, then add the remaining 50%.
- Dissolution: Vortex moderately for 30–60 seconds.

- Visual Check: The solution must be crystal clear. If particles persist, sonicate in a water bath for 2 minutes (max temp 30°C).
- Note on Methionine: CEF6 contains Methionine (M), which is susceptible to oxidation. Avoid vigorous bubbling which introduces oxygen.
- Incubation: Allow the solution to stand at RT for 5 minutes to ensure complete solvation of the acetate salts.

Phase 3: Aliquoting & Storage

- Aliquoting: Immediately dispense the stock solution into single-use aliquots (e.g., 10–50 µL) in sterile polypropylene tubes.
 - Reasoning: Repeated freeze-thaw cycles degrade the peptide and can cause precipitation.
- Inert Gas (Optional but Recommended): If possible, overlay the aliquots with Argon or Nitrogen gas before capping to protect the Methionine residue from oxidation.
- Storage: Store at -20°C (stable for 6–12 months) or -80°C (stable for >12 months).

Workflow Visualization



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Caption: Logical workflow for the reconstitution of CEF6 acetate, ensuring moisture control and solubility verification.

Quality Control & Troubleshooting

Concentration Verification

Warning: Do NOT use standard A280 absorbance to measure CEF6 concentration.

- Reason: The sequence LPFDKTTVM lacks Tryptophan (W) and Tyrosine (Y). Phenylalanine (F) has a very weak absorbance at 257 nm, making UV quantification unreliable.
- Solution: Rely on accurate gravimetric preparation using the NPC correction. For absolute quantification, Amino Acid Analysis (AAA) is the gold standard.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Precipitation upon thawing	Moisture ingress or "salting out"	Warm to 37°C for 5 min; vortex. If persistent, dilute slightly with more DMSO.
Yellow discoloration	Methionine oxidation	Discard. The peptide has degraded (Met Met-sulfoxide). Use fresh stock.
Cytotoxicity in assay	High final DMSO conc.	Ensure final DMSO in culture media is <0.5% (v/v). ^[1] Titrate DMSO vehicle control.
Weak T-cell response	Peptide degradation	Check storage logs. Ensure aliquots were not freeze-thawed >2 times.

Application: Working Solution Preparation

When using the stock for T-cell stimulation (e.g., ELISPOT):

- Thaw: Thaw one aliquot of 10 mM stock at RT.
- Intermediate Dilution: Dilute 1:100 in PBS or serum-free media to create a 100 µM working solution (DMSO is now 1%).
- Final Dilution: Add to cell culture well at 1:50 to 1:100 dilution.
 - Final Peptide Conc: 1–2 µM (Standard for Class I epitopes).

- Final DMSO Conc: 0.01%–0.02% (Non-toxic).

References

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Sources

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- To cite this document: BenchChem. [Application Note: Preparation of CEF6 Acetate Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10825560/docs#application-note-preparation-of-cef6-acetate-stock-solution-in-dmsol>]

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